

Mitoridine: An Overview of a Sparsely Characterized Indole Alkaloid

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Compound of Interest

Compound Name: Mitoridine

Cat. No.: B10855606

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This document provides a concise summary of the currently available scientific information regarding the chemical structure and properties of **Mitoridine**. It is important to note that, despite a comprehensive search of publicly accessible scientific literature and chemical databases, detailed experimental data, including comprehensive chemical properties, experimental protocols, and biological signaling pathways associated with **Mitoridine**, remains largely unavailable. Consequently, this guide serves to consolidate the known foundational information and to highlight the significant gaps in the current understanding of this molecule.

Chemical Identity and Structure

Mitoridine is classified as an indole alkaloid.[1] It has been identified and isolated from the stem bark of the plant *Rauwolfia cumminsii* Stapf. The fundamental structural and identifying information for **Mitoridine** is presented below.

Identifier	Value
Chemical Name	Mitoridine
CAS Number	3911-19-1
Molecular Formula	C ₂₀ H ₂₂ N ₂ O ₂ [1]
Canonical SMILES	CC=C1CN2C3CC1C4C2CC5(C3N(C6=C5C=C C=C6O)C)C4=O[1]

Chemical and Physical Properties

Detailed experimental data on the physicochemical properties of **Mitoridine** are not well-documented in the available literature. The table below summarizes the limited quantitative data that has been found.

Property	Value
Molecular Weight	322.4 g/mol [1]
Purity (as commercially available)	95% ~ 99%[2]
Melting Point	Not Reported
Boiling Point	Not Reported
Solubility	Not Reported
pKa	Not Reported

Experimental Data and Methodologies

A thorough search for specific experimental protocols related to the synthesis, purification, or analysis of **Mitoridine** did not yield any detailed methodologies. Furthermore, no publicly available analytical data, such as Nuclear Magnetic Resonance (NMR) spectra or Mass Spectrometry (MS) data specifically for **Mitoridine**, could be located. This lack of foundational analytical information is a significant impediment to further research and characterization of the molecule.

Biological Activity and Signaling Pathways

Currently, there is no information in the public domain regarding the biological activity, mechanism of action, or any associated signaling pathways of **Mitoridine**. While other alkaloids from the *Rauwolfia* genus have been extensively studied and are known to possess a range of pharmacological activities, the specific biological role of **Mitoridine** remains to be elucidated.

Future Directions and Conclusion

The available information on **Mitoridine** is limited to its basic chemical identity. There is a clear need for foundational research to determine its physicochemical properties, to develop and publish detailed experimental protocols for its study, and to investigate its potential biological activities. The absence of this critical information prevents the creation of in-depth technical guides and visualizations of its interactions and pathways. This document underscores the nascent stage of research into **Mitoridine** and serves as a call for further scientific inquiry into this natural product.

Disclaimer: This document reflects the information available as of the last search date and is intended for informational purposes for a scientific audience. The lack of comprehensive data necessitates a cautious approach to any conclusions regarding the properties and activities of **Mitoridine**.

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References

- 1. Formation of multiple ion types during MALDI imaging mass spectrometry analysis of *Mitragyna speciosa* alkaloids in dosed rat brain tissue - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Studies on the mode of action of methyridine - PMC [pmc.ncbi.nlm.nih.gov]
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